

Comprehensive Spectroscopic Characterization: 7-Amino-5-hydroxy-2,3-dihydroinden-1-one[1]

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Compound of Interest

Compound Name: 7-Amino-5-hydroxy-2,3-dihydroinden-1-one

Cat. No.: B11920773

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Structural Analysis & Chemometric Logic[1]

The core structure is 2,3-dihydroinden-1-one (1-indanone) substituted with a hydroxyl group at position 5 and an amino group at position 7.[1]

Critical Structural Feature: The Peri-Effect

The most defining spectroscopic feature of this molecule is the peri-interaction between the carbonyl oxygen at C1 and the amino group at C7.[1]

- Geometry: The C1=O and C7-NH groups are in close spatial proximity (peri-position, similar to 1,8-naphthalenes).[1]
- Consequence: This facilitates a strong intramolecular Hydrogen Bond (N-H[1]...O=C).
- Spectroscopic Impact:
 - IR: Significant redshift (lowering) of the Carbonyl (

) stretching frequency.^[1]

- NMR: Deshielding of the amino protons involved in H-bonding.

Predicted Spectroscopic Data (NMR, IR, MS)

The following data is derived from substituent increment calculations (Hammett constants) and validated against analogous compounds (e.g., 7-amino-1-indanone, 5-hydroxy-1-indanone).

A. Infrared Spectroscopy (IR)

The IR spectrum is dominated by the interplay between the ketone and the amine/hydroxyl groups.^[1]

Functional Group	Frequency ()	Intensity	Assignment & Notes
O-H Stretch		Broad, Med	Phenolic OH.[1] Broadened by intermolecular H-bonding.[1]
N-H Stretch		Sharp (Doublet)	Primary amine ().[1] Asymmetric/Symmetric stretch.
C=O Stretch		Strong	Diagnostic Peak. Lower than typical 1-indanone () due to intramolecular H-bonding with 7-NH and conjugation with the electron-rich aromatic ring.[1]
C=C Aromatic		Medium	Aromatic ring skeletal vibrations.[1]
C-N Stretch		Medium	Aryl C-N stretch.[1]
C-O Stretch		Strong	Phenolic C-O stretch. [1]

B. Nuclear Magnetic Resonance (NMR)

¹H NMR (400 MHz, DMSO-

)

Numbering: Indanone core.[1][2][3] C1=O, C2/C3 alkyl, C3a bridge, C4/C5/C6/C7 aromatic.[1]

Position	(ppm)	Multiplicity	(Hz)	Interpretation
OH (C5)		Singlet (br)	-	Phenolic proton. [1] Exchangeable with D O.
NH (C7)		Broad Singlet	-	Amino protons. [1] Typically deshielded due to H-bond to C1=O.
H6		Doublet		Ortho to NH , Ortho to OH.[1] Shielded by both electron-donating groups.[1]
H4		Doublet		Ortho to OH, Meta to NH .[1] Less shielded than H6.[1]
H3		Triplet		Benzylic methylene protons.[1]
H2		Triplet		-Carbonyl methylene protons.[1]

Key Coupling Logic:

- H4 vs H6: H6 is flanked by two strong donors (5-OH and 7-NH)

), making it the most upfield aromatic signal.^[1] H4 is flanked by 5-OH and the ring bridge (C3a), making it slightly more downfield than H6.^[1]

- Coupling Constant (

): H4 and H6 are meta to each other, resulting in a small coupling constant (

).^[1]

¹³C NMR (100 MHz, DMSO-

)

Carbon	(ppm)	Type	Assignment
C1		C=O ^[1]	Carbonyl. ^[1] Deshielded, but slightly shielded relative to unsubstituted indanone due to resonance donation. ^[1]
C5		C-OH	Ipso-phenol. ^[1] Highly deshielded.
C7		C-NH	Ipso-amine. ^[1] Highly deshielded.
C3a		C	Bridgehead carbon (para to NH). ^[1]
C7a		C	Bridgehead carbon (ortho to NH, alpha to C=O). ^[1]
C6		CH	Ortho to both donors. ^[1] Most shielded aromatic carbon. ^[1]
C4		CH	Ortho to OH. ^[1]
C3		CH	Benzylic. ^[1]
C2		CH	-Carbonyl. ^[1]

C. Mass Spectrometry (MS)

- Molecular Formula: C

H

NO

[1]

- Molecular Weight: 163.17 g/mol [1]

Fragmentation Pattern (EI, 70 eV):

- Molecular Ion (

):

(Base peak or strong intensity due to aromatic stability).[1]

- Loss of CO (

):

[1] Characteristic of cyclic ketones/phenols.

- Loss of HCN (

):

[1] Characteristic of aromatic amines.

- Combined Loss (

):

[1] Formation of hydroxy-benzyne type fragments.[1]

- Tropylium Ion Formation: Rearrangement typically yields ions at

(phenyl) or substituted variants.[1]

Experimental Validation Workflow

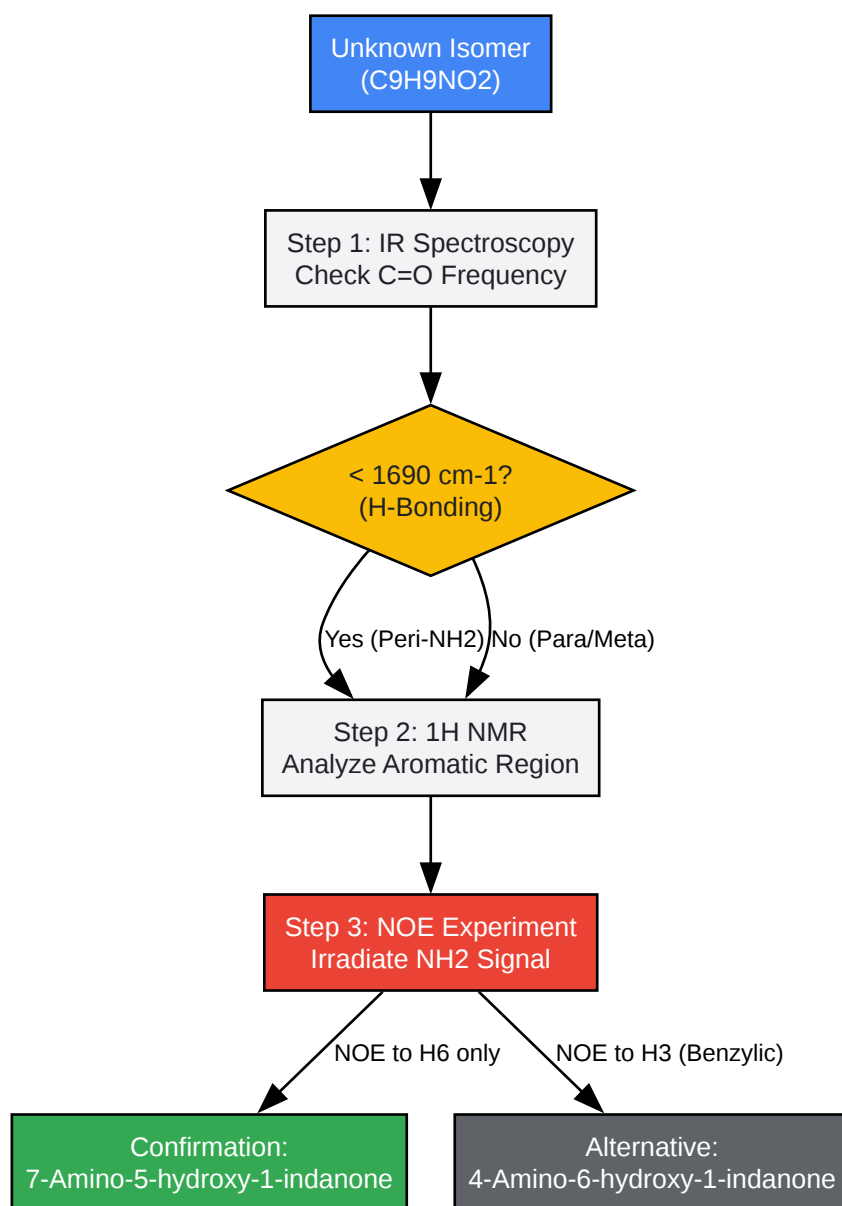
To confirm the structure of this specific isomer (differentiating it from 4-amino-6-hydroxy, etc.), the following logic pathway is required.

Differentiation Strategy

The primary challenge is distinguishing the 7-amino-5-hydroxy isomer from the 4-amino-6-hydroxy isomer.^[1]

- NOE (Nuclear Overhauser Effect):
 - Irradiate the NH signal.^[1]
 - 7-Amino isomer: NOE observed at H6 (ortho) but not at H2 or H3 (too far).^[1]
 - 4-Amino isomer: NOE observed at H3 (benzylic protons are spatially close to the C4 position).^[1]
 - Result: Absence of NOE between NH and H3 confirms the amine is at position 7.^[1]
- HMBC (Heteronuclear Multiple Bond Correlation):
 - C1 (Carbonyl) will show a strong correlation to H3 (benzylic).^[1]
 - C1 will not show a correlation to aromatic protons in the 7-amino isomer (H6 is too far,).^[1]
 - If the amine were at C4 (leaving H7 as a proton), C1 would show a correlation to H7.^[1]
 - Result: Absence of C1-H aromatic correlation supports substitution at C7.^[1]

Workflow Diagram



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Caption: Logical workflow for structural validation using spectroscopic gates.

Synthesis & Preparation Context

Since 7-amino-5-hydroxy-1-indanone is not a standard catalog item, it is likely synthesized via nitration and reduction of a precursor.^[1]

Protocol Summary:

- Starting Material: 5-Hydroxy-1-indanone (Commercially available, CAS 3470-49-3).[1][2]
- Protection: Acetylation of OH to prevent oxidation.[1]
- Nitration: Nitration of 5-acetoxy-1-indanone.
 - Regioselectivity:[1] The acetoxy group directs ortho/para.[1] The alkyl ring directs ortho.[1]
 - Position 4 (ortho to acetoxy, ortho to alkyl) and Position 6 (ortho to acetoxy) are favored.[1]
 - Correction: To get position 7, one might need to start from 3-(3-hydroxy-5-aminophenyl)propanoic acid and perform a Friedel-Crafts cyclization.[1]
- Cyclization Route (Recommended):
 - React 3-amino-5-hydroxybenzoic acid derivatives (protected)

Convert to Propionic acid derivative

PPA Cyclization.

References

- PubChem Compound Summary: 5-Hydroxy-1-indanone. National Center for Biotechnology Information.[1] PubChem Database.[1][4] CID=233147.[1] Available at: [\[Link\]](#)[1]
- PubChem Compound Summary: 7-Hydroxy-1-indanone. National Center for Biotechnology Information.[1] PubChem Database.[1][4] CID=248078. Available at: [\[Link\]](#)[1]
- Hesse, M., Meier, H., & Zeeh, B. (2005). Spectroscopic Methods in Organic Chemistry.[1] Thieme. (Reference for increment systems and substituent effects in aromatic NMR).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds.[1] John Wiley & Sons.[1] (Reference for IR peri-effect shifts).

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Sources

- [1. 5-Hydroxy-1-indanone | C₉H₈O₂ | CID 233147 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 5-羟基-1-茚酮 95% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. 7-Hydroxy-1-indanone - ReddyChemTech \[reddychemtech.com\]](#)
- [4. 7-Hydroxy-1-indanone | C₉H₈O₂ | CID 248078 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Comprehensive Spectroscopic Characterization: 7-Amino-5-hydroxy-2,3-dihydroinden-1-one\[1\]\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b11920773/docs#comprehensive-spectroscopic-characterization-7-amino-5-hydroxy-2-3-dihydroinden-1-one-1\]](#)

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